

A Comprehensive Safety Guide to Boc-D-pentafluorophenylalanine

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Compound of Interest

Compound Name: *Boc-D-Pentafluorophenylalanine*

Cat. No.: *B558103*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **Boc-D-pentafluorophenylalanine**, a key building block in peptide synthesis and drug discovery. The following sections detail its hazards, handling procedures, and emergency protocols to ensure its safe use in the laboratory.

Chemical Identification and Properties

Boc-D-pentafluorophenylalanine, also known as N-Boc-2,3,4,5,6-Pentafluoro-D-phenylalanine, is a derivative of the amino acid phenylalanine.^[1] The presence of the tert-butyloxycarbonyl (Boc) protecting group and the pentafluorophenyl ring imparts unique chemical properties that are valuable in synthetic chemistry.^[2]

Property	Value	Source
Synonyms	N-Boc-2,3,4,5,6-Pentafluoro-D-phenylalanine, Boc-D-Phe(F5)-OH	[1] [2]
CAS Number	136207-26-6	[1] [2]
Molecular Formula	C14H14F5NO4	[1] [2]
Molecular Weight	355.26 g/mol	[2]
Appearance	Pale white solid	[2]

Hazard Identification and Safety Precautions

While specific OSHA hazards are not listed for **Boc-D-pentafluorophenylalanine**, it is crucial to handle it with care, as with all laboratory chemicals.[\[1\]](#) The primary hazards are associated with inhalation, skin and eye contact, and ingestion.

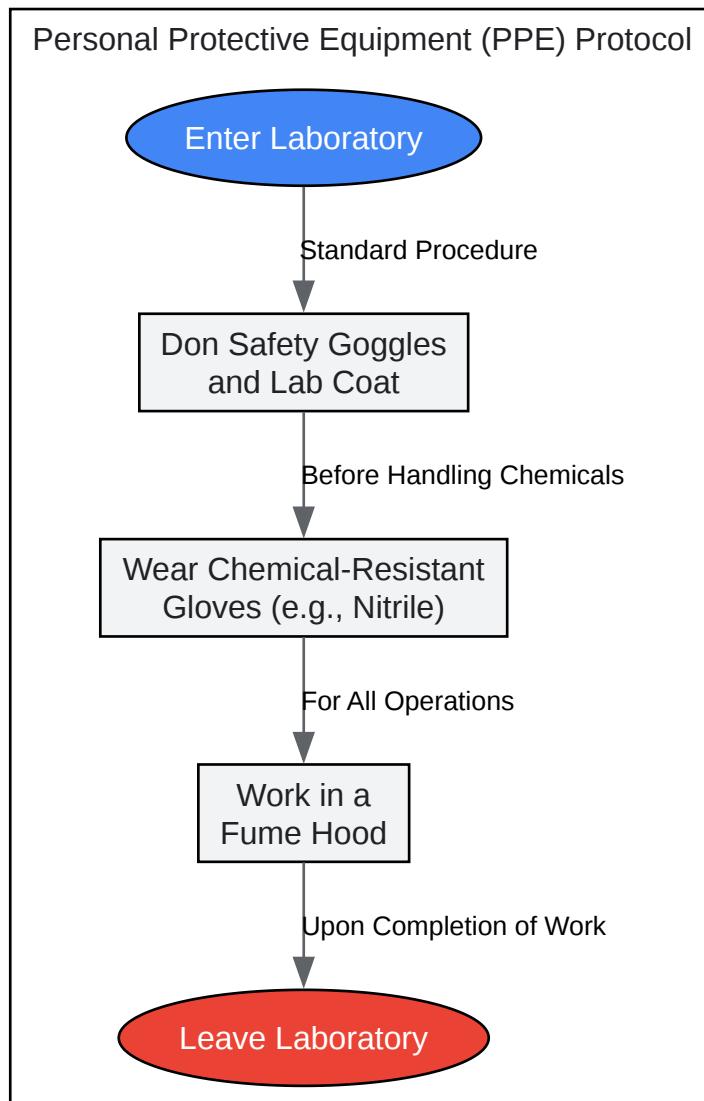
Hazard Statement	Precautionary Statement	Pictogram	Source
H302: Harmful if swallowed	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	GHS07	[3]
H315: Causes skin irritation	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	GHS07	[3]
H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	GHS07	[3]
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	GHS07	[3]

Experimental Protocols: Safe Handling and Storage

Adherence to proper laboratory protocols is essential when working with **Boc-D-pentafluorophenylalanine** to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A standardized PPE workflow should be followed to ensure user safety.



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Figure 1. Standard Personal Protective Equipment Workflow.

Handling and Storage

- Handling: Avoid generating dust. Use in a well-ventilated area, preferably a chemical fume hood.[4]
- Storage: Store in a cool, dry place in a tightly sealed container.[2][5] Recommended storage temperature is between 0-8°C.[2]

Emergency Procedures

In the event of an accidental exposure or spill, the following procedures should be followed.

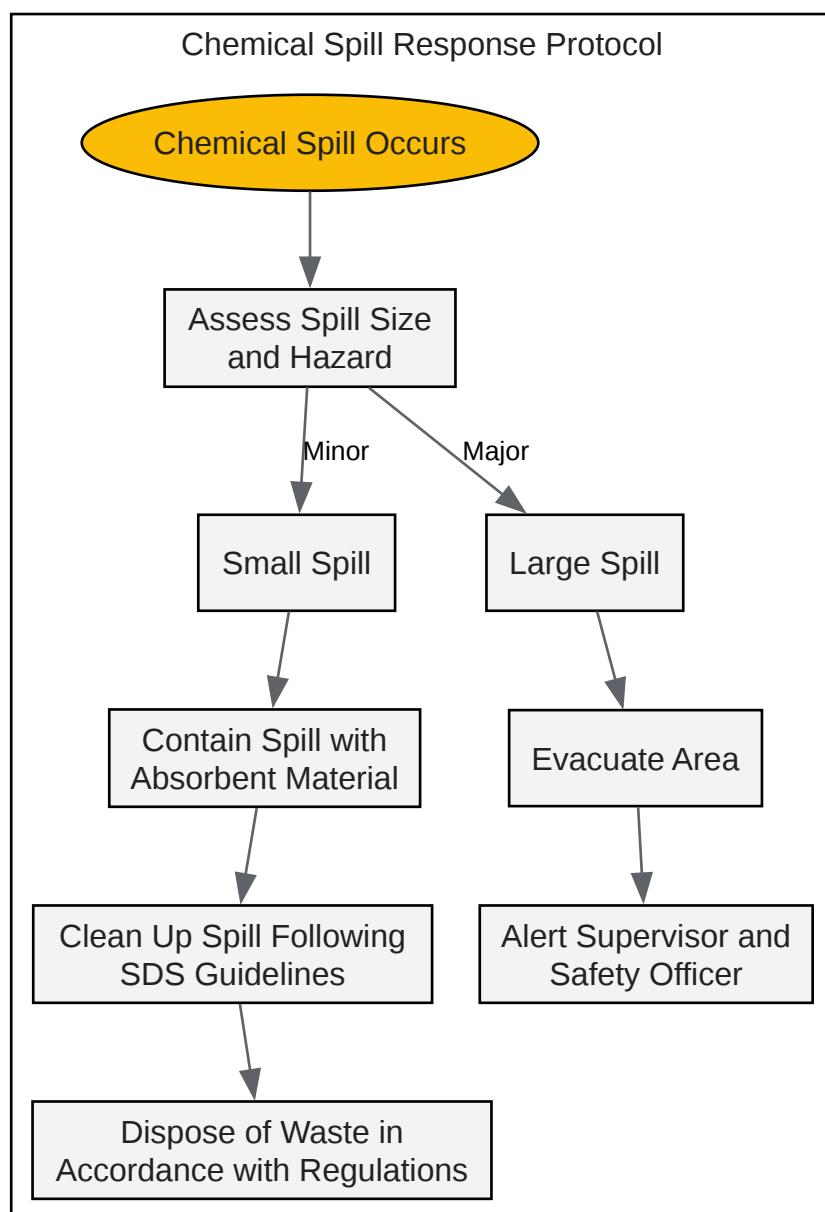
First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Seek medical attention. [4]

Fire-Fighting Measures

- **Extinguishing Media:** For small fires, use a carbon dioxide or dry chemical extinguisher. For large fires, use water spray, fog, or foam. Do not use a water jet.[\[1\]](#)
- **Hazardous Decomposition Products:** Thermal decomposition may produce carbon oxides (CO, CO₂), nitrogen oxides (NO, NO₂), and hydrogen fluoride gas (HF).[\[1\]](#)

A logical decision-making process for responding to a chemical spill is outlined below.



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Figure 2. Decision Workflow for Chemical Spill Response.

Disposal Considerations

Waste materials must be disposed of in accordance with federal, state, and local environmental control regulations.^[1] Do not allow the product to enter drains.^[5]

Regulatory Information

According to the available Safety Data Sheet, **Boc-D-pentafluorophenylalanine** has no known OSHA hazards and is not subject to SARA Title III reporting requirements.[\[1\]](#) It is also noted that this product does not contain any chemicals known to the State of California to cause cancer, birth defects, or any other reproductive harm.[\[1\]](#)

This guide is intended to provide comprehensive safety information for **Boc-D-pentafluorophenylalanine**. Always refer to the specific Safety Data Sheet provided by the supplier for the most current and detailed information.

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